

Data Presentation: Comparative Cytotoxicity of Benzoic Acid Derivatives

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Compound of Interest

Compound Name: 3,4,5-Triacetoxybenzoic acid

Cat. No.: B1295088

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The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values for various benzoic acid derivatives against a range of cancer cell lines. The IC₅₀ value represents the concentration of a compound required to inhibit the growth of 50% of the cell population and is a standard measure of cytotoxicity.

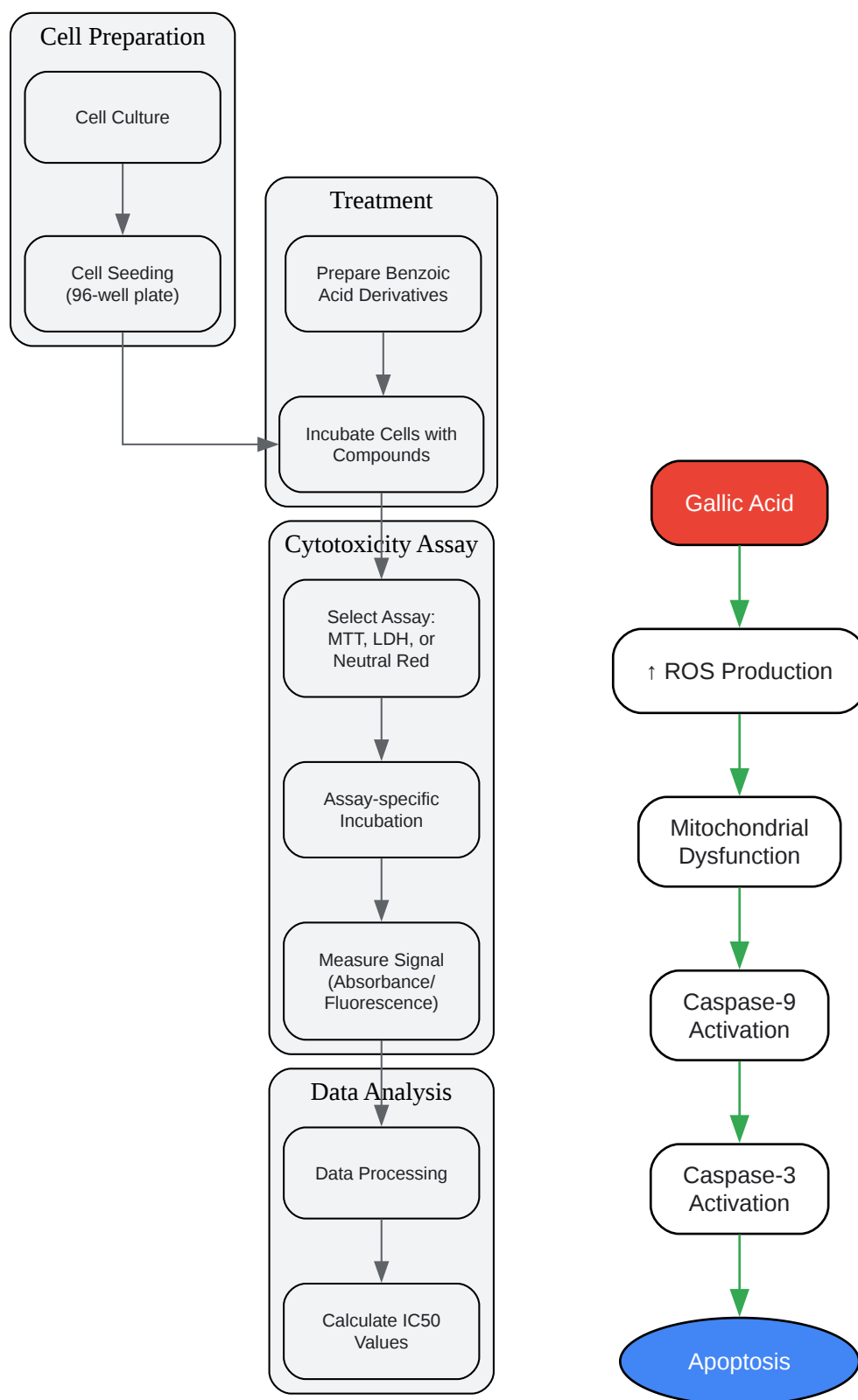
Benzoic Acid Derivative	Cancer Cell Line	Cancer Type	IC50 Value	Exposure Time	Citation
Gallic Acid	SMMC-7721	Hepatocellular Carcinoma	22.1 ± 1.4 $\mu\text{g/mL}$	48 h	[1]
HepG2	Hepatocellular Carcinoma	28.5 ± 1.6 $\mu\text{g/mL}$	48 h	[1]	
Jurkat (C121)	Lymphoblastic Leukemia	60.3 ± 1.6 μM	24 h	[2]	
Jurkat (C121)	Lymphoblastic Leukemia	50.9 ± 1.5 μM	48 h	[2]	
Jurkat (C121)	Lymphoblastic Leukemia	30.9 ± 2.8 μM	72 h	[2]	
MDA-MB-231	Breast Cancer	~ 50 μM	48 h	[3]	
A375	Melanoma	50 $\mu\text{g/mL}$	24 h	[4]	
MDA-MB-231	Breast Cancer	25 $\mu\text{g/mL}$	24 h	[4]	
Vanillic Acid	LN229	Glioblastoma	~ 98 μM	48 h	[5]
Syringic Acid	AGS	Gastric Cancer	~ 30 $\mu\text{g/mL}$	24 h	[6]
K562	Leukemia	96.92 $\mu\text{g/mL}$	24 h	[7]	
SCC131	Oral Squamous Cell Carcinoma	25 μM	24 h	[8]	
Protocatechuic Acid	A549	Lung Cancer	2-8 μM	Not Specified	[9]
Calu-6	Lung Cancer	2-8 μM	Not Specified	[9]	

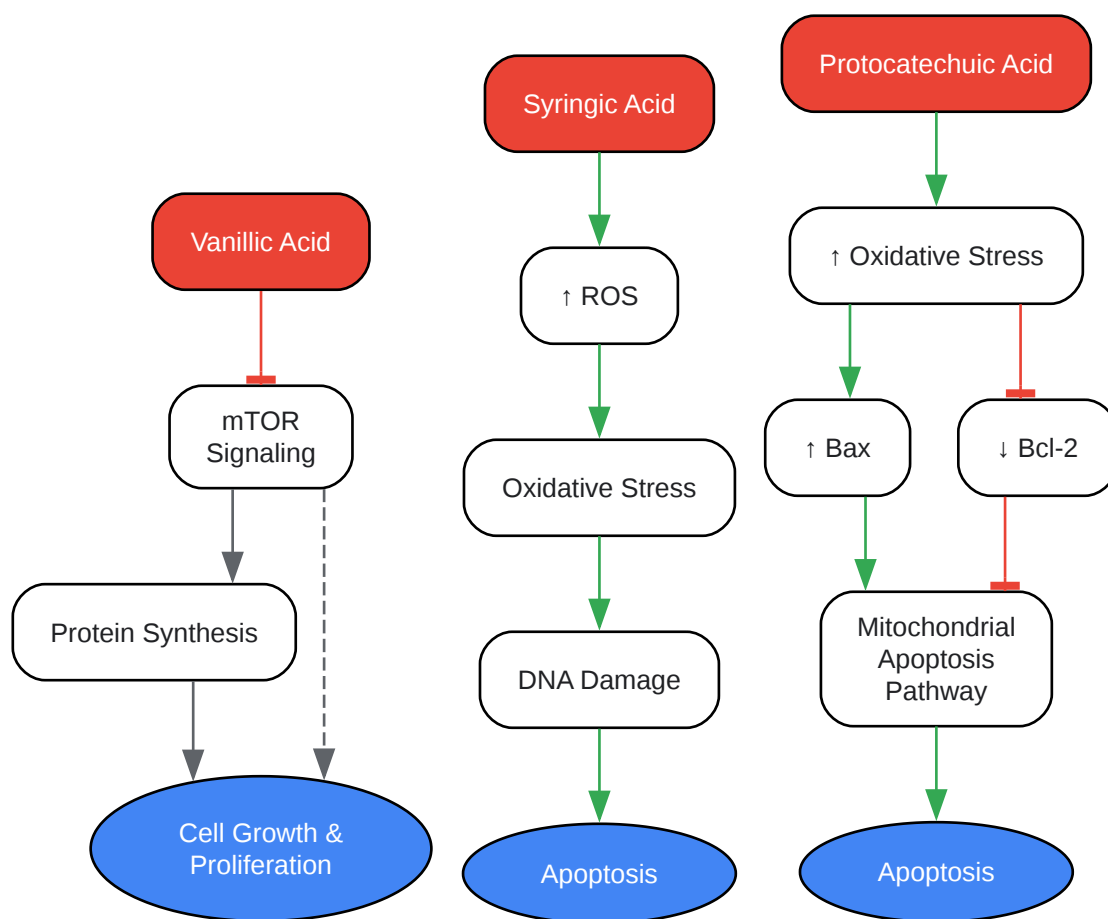
H3255	Lung Cancer	2-8 μ M	Not Specified	[9]
Salicylic Acid	Hs578T	Breast Cancer	4.28 mM	Not Specified [10]
MCF-7	Breast Cancer	2.54 mM	Not Specified	[10]
MDA-MB-231	Breast Cancer	3.65 mM	Not Specified	[10]
T-47D	Breast Cancer	3.82 mM	Not Specified	[10]
A549	Lung Cancer	6.0 mM	Not Specified	[10]
CaCo-2	Colorectal Adenocarcinoma	~5-7 mM	24 h	[11]
Aspirin	A2780	Ovarian Cancer	1.27 mM	Not Specified [10]
Caov-3	Ovarian Cancer	2.05 mM	Not Specified	[10]
SK-OV-3	Ovarian Cancer	1.54 mM	Not Specified	[10]
Diflunisal	PC-3	Prostate Cancer	11.7 - 41.8 μ M	Not Specified [10]

Experimental Protocols

Detailed methodologies for the key cytotoxicity experiments cited in this guide are provided below.

Experimental Workflow for In Vitro Cytotoxicity Assays





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